

Application Notes and Protocols for the Reflux Synthesis of Aluminum Formate

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Compound of Interest

Compound Name: Aluminum formate

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Introduction

Aluminum formate, $\text{Al}(\text{HCOO})_3$, is a metal-organic framework (MOF) with significant potential in various applications, including gas capture and storage, catalysis, and as a precursor for the synthesis of high-purity alumina.^{[1][2]} Its synthesis via a reflux reaction of aluminum hydroxide and formic acid is a scalable and cost-effective method, making it an attractive material for both research and industrial applications.^{[1][3]} This document provides a detailed protocol for the synthesis of **aluminum formate**, including reactant quantities, reaction conditions, and product characterization.

Data Presentation

The following table summarizes the key quantitative data associated with the synthesis and characterization of **aluminum formate**.

Parameter	Value	Reference
Synthesis Method	Reflux	[1][4]
Starting Materials	Aluminum Hydroxide (Al(OH) ₃), Formic Acid (HCOOH)	[1][4]
Molar Ratio (Al(OH) ₃ :HCOOH)	0.015 mol : ~2.65 mol (in excess)	[1]
Reaction Temperature	100 °C	[1][4]
Reaction Time	48 hours	[1][4]
Product Yield	Up to 95%	[1][4]
As-Synthesized Formula	Al(HCOO) ₃ (CO ₂) _{0.75} (H ₂ O) _{0.25} (HCOOH) _{0.25}	[1][4]
Activation Temperature	150-180 °C (under vacuum or in air)	[1][3]
Activated Formula	Al(HCOO) ₃	[3]
XRD Peaks (2θ)	16.5°, 17.8°, 20.4°, 25.2°, 28.9°, 33.4°	[5]
TGA Decomposition	Step 1: 50-150°C (~5-10% weight loss, dehydration)	[5]
	Step 2: 280-350°C (~30-35% weight loss, initial decomposition)	[5]
	Step 3: 350-500°C (~25-30% weight loss, final decomposition)	[5]

Experimental Protocols

I. Reflux Synthesis of Aluminum Formate

This protocol details the synthesis of **aluminum formate** from aluminum hydroxide and formic acid under reflux conditions.^[1]

Materials:

- Aluminum hydroxide ($\text{Al}(\text{OH})_3$) (1.2 g, 0.015 mol)
- Formic acid (HCOOH , ~98-100%) (100 ml)
- Ethanol (for washing)
- 250-ml three-neck round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Centrifuge
- Vacuum filtration apparatus

Procedure:

- Combine aluminum hydroxide (1.2 g) and formic acid (100 ml) in a 250-ml three-neck round-bottom flask equipped with a reflux condenser and a magnetic stir bar.
- Heat the mixture to 100°C and maintain a gentle reflux for 48 hours with continuous stirring.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Separate the resulting white solid product from the excess formic acid by centrifugation.
- Wash the solid product thoroughly with a copious amount of ethanol to remove any unreacted formic acid and other impurities.
- Collect the white solid by vacuum filtration.
- Air-dry the product to obtain the as-synthesized **aluminum formate**. The expected yield is approximately 95%.^[1]

II. Activation of As-Synthesized Aluminum Formate

The as-synthesized **aluminum formate** contains guest molecules (CO_2 , H_2O , and HCOOH) within its pores.[1][4] An activation step is necessary to remove these molecules and obtain pure, porous **aluminum formate**. [1]

Materials:

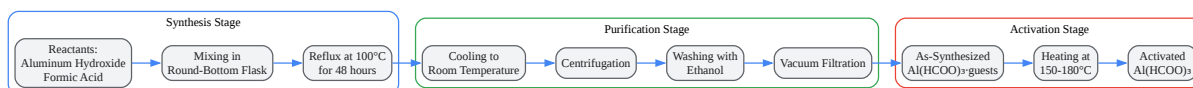
- As-synthesized **aluminum formate**
- Vacuum oven or furnace

Procedure:

- Place the as-synthesized **aluminum formate** in a suitable container for heating.
- Heat the material under one of the following conditions:
 - Vacuum: Heat at 150°C for 24 hours under high vacuum.[1]
 - Air: Heat at 180°C for 24 hours in air at ambient pressure.[1][3]
- After heating, allow the material to cool down to room temperature under a dry atmosphere to yield the activated, guest-free **aluminum formate** ($\text{Al}(\text{HCOO})_3$).

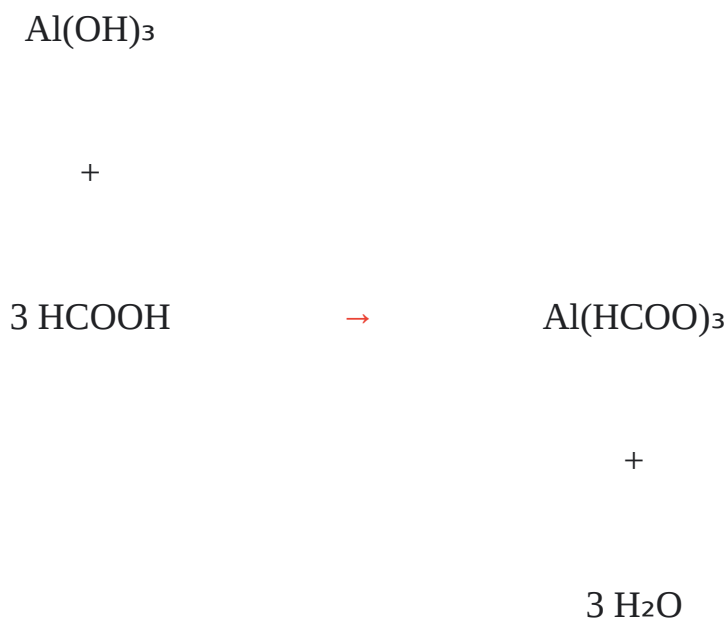
Mandatory Visualization

The following diagrams illustrate the experimental workflow for the synthesis of **aluminum formate**.



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Caption: Experimental workflow for the synthesis and activation of **aluminum formate**.



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Caption: Balanced chemical equation for the synthesis of **aluminum formate**.

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